Best practices for storing and handling OP-5244

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Compound of Interest

Compound Name: *OP-5244*

Cat. No.: *B15623013*

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{"answer":"## Technical Support Center: **OP-5244**

This guide provides best practices for storing, handling, and troubleshooting experiments involving **OP-5244**, a potent and orally active inhibitor of CD73.[1][2][3] **OP-5244** reverses immunosuppression by blocking the production of adenosine and is intended for research use only.[1][2][3][4]

Frequently Asked Questions (FAQs)

1. How should I store **OP-5244** upon arrival?

Upon receipt, **OP-5244** powder should be stored under specific conditions to ensure its stability. For short-term storage (days to weeks), keep the compound in a dry, dark place at 0-4°C.[5] For long-term storage (months to years), it is recommended to store it at -20°C.[5] The compound is shipped under ambient temperature and is stable for several weeks during ordinary shipping.[5]

2. How do I prepare a stock solution of **OP-5244**?

To prepare a stock solution, dissolve the solid powder in a suitable solvent such as DMSO.[5] **OP-5244** is soluble in DMSO at a concentration of 250 mg/mL (464.78 mM) and in water at 100 mg/mL (185.91 mM); ultrasonic assistance may be needed for dissolution.[1]

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3. What are the recommended storage conditions for **OP-5244** stock solutions?

Prepared stock solutions should be stored sealed and protected from moisture and light.[1][2] For storage up to one month, a temperature of -20°C is suitable.[1][2] For longer-term storage up to six months, it is best to store the solution at -80°C.[1][2]

4. What is the mechanism of action of **OP-5244**?

OP-5244 is a potent inhibitor of CD73, an ecto-5'-nucleotidase that plays a key role in the production of immunosuppressive adenosine in the tumor microenvironment.[3][4] By inhibiting CD73 with an IC50 of 0.25 nM, **OP-5244** blocks the hydrolysis of adenosine monophosphate (AMP) into adenosine.[1][2][3] This action reverses immunosuppression and can enhance anti-tumor immune responses.[1][4]

Data Summary Tables

Storage and Stability

Form	Condition	Temperature	Duration	Notes
Solid Powder	Dry, dark, sealed	0-4°C	Short-term (days to weeks)	Protect from moisture and light.[1][5]
Dry, dark, sealed	-20°C	Long-term (months to years)	Recommended for optimal stability.[5]	
Stock Solution	In Solvent, sealed	-20°C	1 month	Protect from moisture and light.[1][2]
In Solvent, sealed	-80°C	6 months	Protect from moisture and light.[1][2]	

Solubility

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Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	250	464.78	Ultrasonic assistance may be required.[1]
Water	100	185.91	Ultrasonic assistance may be required.[1]

Biological Activity

Target	Assay	IC50 / EC50	Cell Lines
CD73	Biochemical Assay	0.25 nM (IC50)	N/A
Adenosine Production	Cell-based Assay	0.79 nM (EC50)	H1568 (NSCLC)[1][3]
AMP Hydrolysis	Cell-based Assay	0.22 nM (EC50)	CD8+ T cells[1][3]

Experimental Protocols & Troubleshooting

Protocol: Preparation of a 10 mM Stock Solution in DMSO

- Preparation: Allow the vial of **OP-5244** solid powder to equilibrate to room temperature before opening to prevent moisture condensation.
- Calculation: Determine the required volume of DMSO. The molecular weight of **OP-5244** is 537.89 g/mol .[1] To make a 10 mM stock solution from 1 mg of powder:
  - Volume (L) = (Mass (g) / Molecular Weight (g/mol)) / Molar Concentration (mol/L)
  - Volume (µL) = (0.001 g / 537.89 g/mol) / 0.01 mol/L * 1,000,000 µL/L = 185.91 µL
- Dissolution: Add the calculated volume of high-purity DMSO to the vial.
- Mixing: Vortex or sonicate the solution gently until the solid is completely dissolved, resulting in a clear solution.

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- Storage: Aliquot the stock solution into smaller volumes in tightly sealed, light-protecting tubes and store at -20°C or -80°C as per the recommended guidelines.

Troubleshooting Guide

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Issue	Possible Cause	Recommendation
Inconsistent or lower-than-expected activity in experiments.	Improper Storage: The compound may have degraded due to exposure to light, moisture, or incorrect temperatures.	Ensure that both the solid compound and stock solutions are stored according to the recommended conditions (see storage table).
Incorrect Dilutions: Errors in serial dilutions can lead to inaccurate final concentrations in the assay.	Prepare fresh dilutions for each experiment. Use calibrated pipettes and verify calculations.	
Freeze-Thaw Cycles: Repeatedly freezing and thawing the main stock solution can reduce its potency.	Aliquot the stock solution into single-use volumes to minimize freeze-thaw cycles.	
Precipitation of the compound in aqueous media.	Low Solubility: The compound may have limited solubility in your aqueous assay buffer, especially at higher concentrations.	Ensure the final DMSO concentration in the assay medium is kept low (typically <0.5%) and consistent across all wells.
Buffer Incompatibility: The pH or salt concentration of the buffer may affect compound solubility.	Test the solubility of OP-5244 in your specific assay buffer before beginning the full experiment. Consider using a surfactant or co-solvent if compatible with your assay.	
Unexpected off-target effects.	High Concentration: Using concentrations significantly above the EC50 may lead to non-specific effects.	Perform a dose-response curve to determine the optimal concentration range for your experiment.
Contamination: The stock solution or cell culture may be contaminated.	Use sterile techniques when handling the compound and preparing solutions. Regularly	

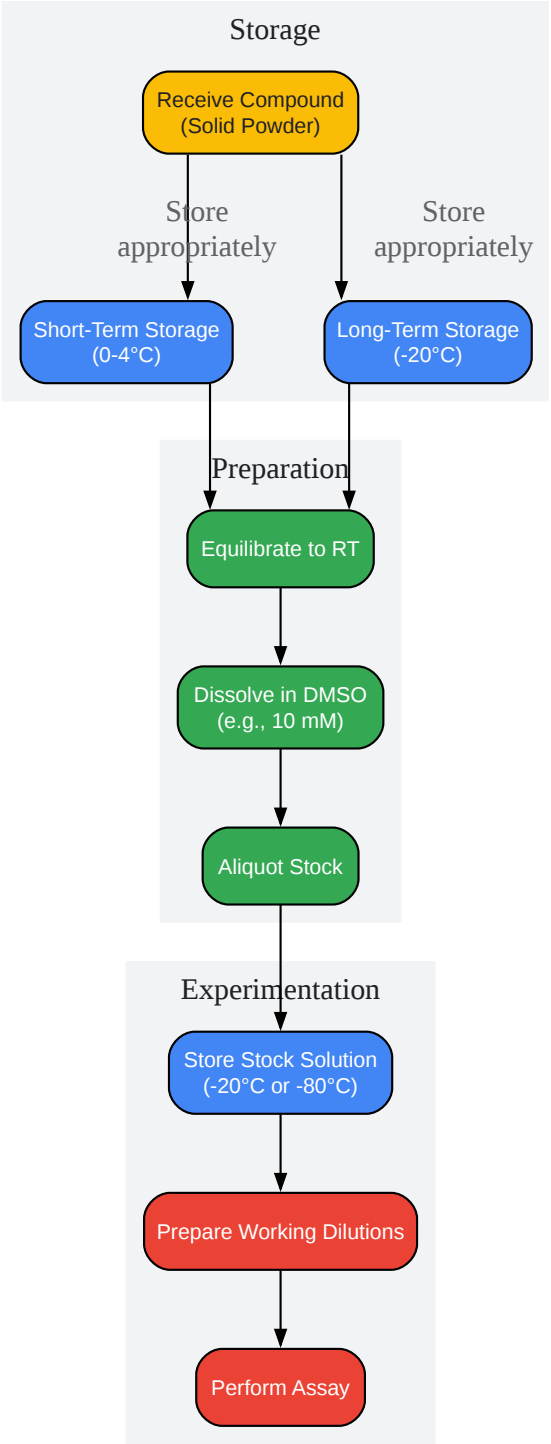
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check cell cultures for contamination.

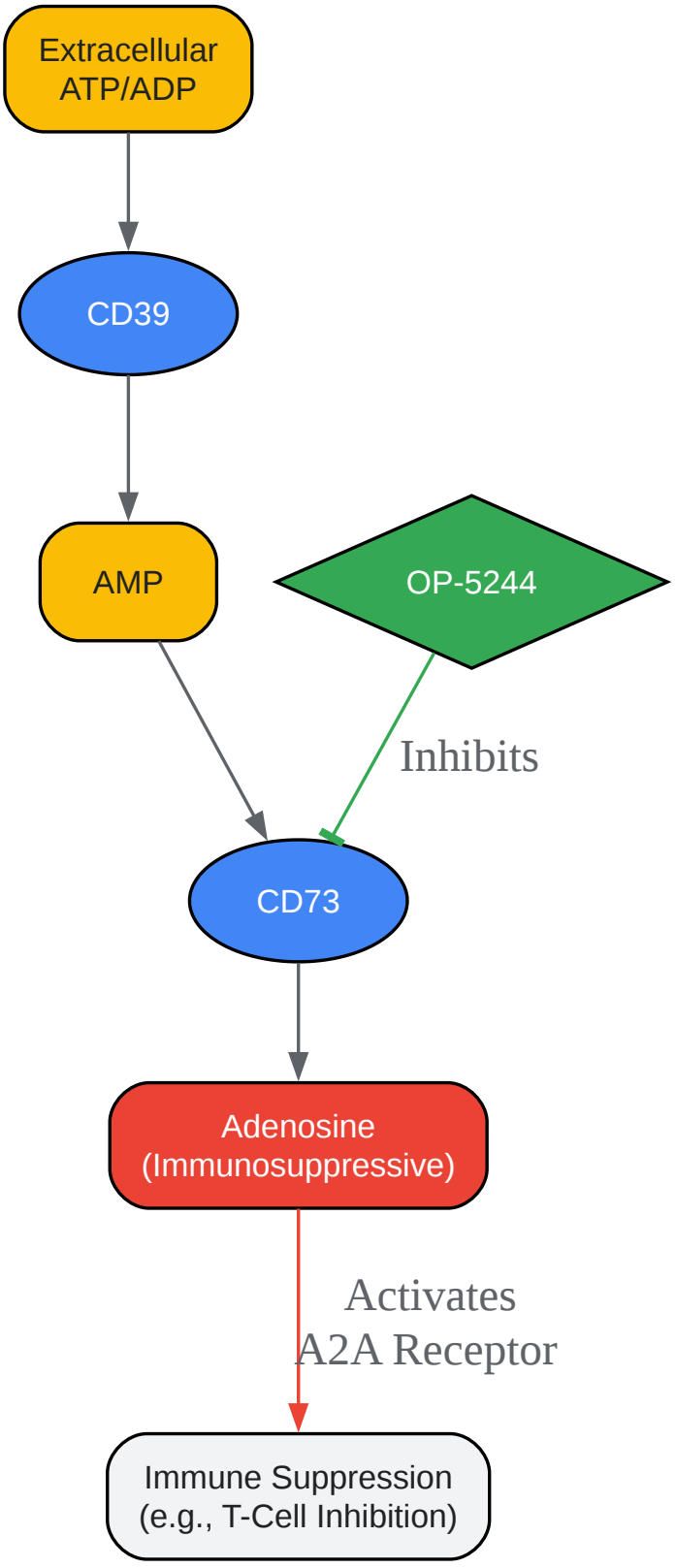
Visualizations

Experimental Workflow: Compound Handling

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